

In Vitro Assays for Lubazodone Activity: Application Notes and Protocols

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Compound of Interest

Compound Name: LUBAZODONE

CAS No.: 161178-21-8

Cat. No.: B1143000

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Introduction

Lubazodone is an investigational antidepressant agent characterized as a serotonin antagonist and reuptake inhibitor (SARI). Its pharmacological profile is defined by its potent inhibition of the serotonin transporter (SERT) and its antagonist activity at the 5-HT_{2A} receptor. [1] This dual mechanism of action is believed to contribute to its antidepressant effects with a potentially favorable side-effect profile. These application notes provide detailed protocols for key in vitro assays to characterize the activity of **Lubazodone** and similar compounds at its primary molecular targets.

Data Presentation: Comparative Binding Affinities

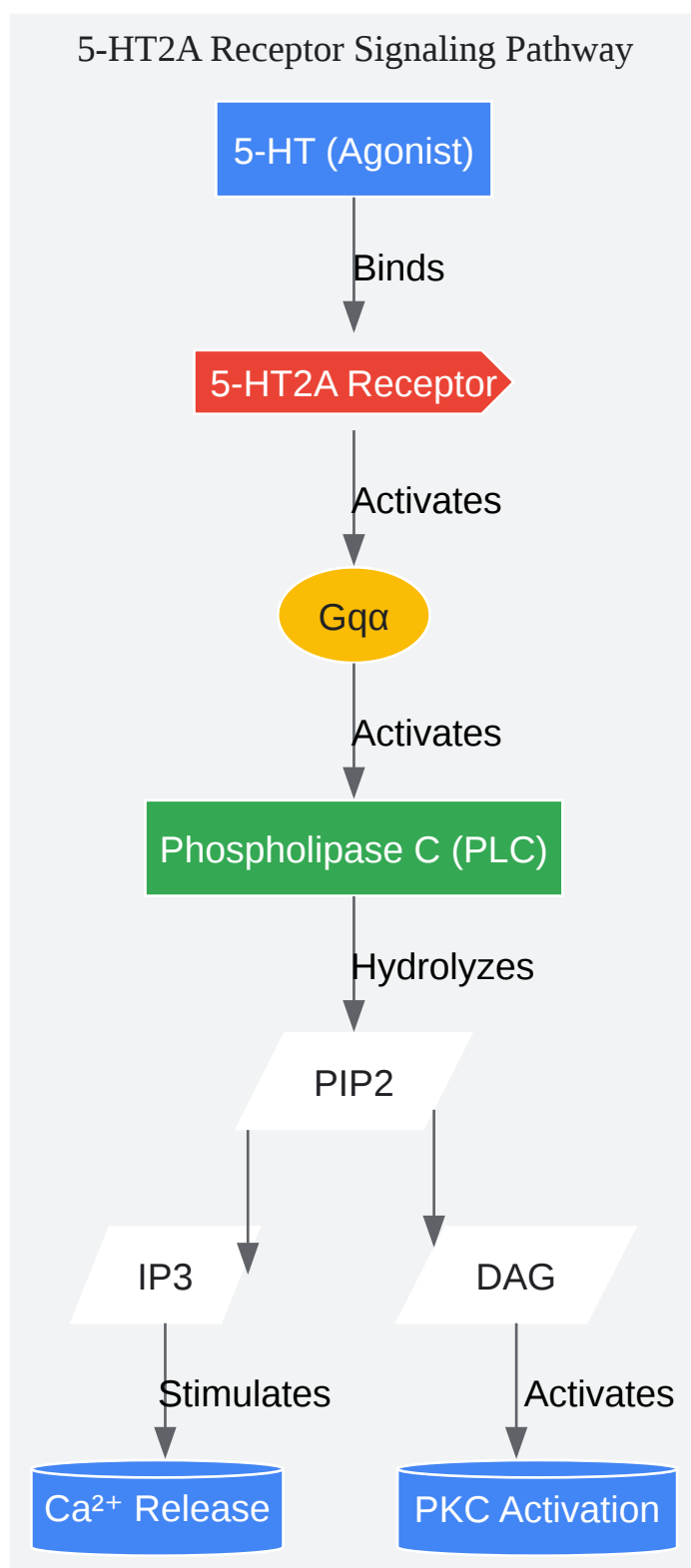
The following table summarizes the in vitro binding affinities (K_i , nM) of **Lubazodone** and comparator SARI compounds at the human serotonin transporter (hSERT) and various neurotransmitter receptors. Lower K_i values indicate higher binding affinity.

Compound	hSERT (Ki, nM)	5-HT2A (Ki, nM)	α 1-Adrenergic (Ki, nM)	5-HT2C (Ki, nM)	5-HT1A (Ki, nM)
Lubazodone	21[1]	86[1]	200[1]	680[1]	-
Trazodone	160 - 367[2] [3]	35.6[3]	153[3]	224[3]	23.6 - 118[3] [4]
Nefazodone	-	-	-	-	-

Note: Data for Nefazodone was not readily available in the searched literature.

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the signaling pathway of the 5-HT2A receptor and the general experimental workflows for the described in vitro assays.





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